

# Personal protective equipment for handling Methyl 3-aminobenzoate

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## Compound of Interest

Compound Name: Methyl 3-aminobenzoate

Cat. No.: B107801

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## Essential Safety and Handling Guide for Methyl 3-aminobenzoate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for handling **Methyl 3-aminobenzoate**, including detailed operational and disposal plans.

## Hazard Identification and Classification

**Methyl 3-aminobenzoate** is classified as a hazardous substance. It is harmful if swallowed, inhaled, or in contact with skin.<sup>[1][2]</sup> It is known to cause skin irritation and serious eye irritation, and may also lead to respiratory irritation.<sup>[1][2][3]</sup> Aromatic amines, as a class of compounds, are noted for their potential carcinogenicity and mutagenicity and are readily absorbed through the skin.<sup>[2]</sup>

GHS Hazard Statements:

- H319: Causes serious eye irritation.<sup>[4]</sup>
- H401: Toxic to aquatic life.

GHS Precautionary Statements:

- P264: Wash skin thoroughly after handling.<sup>[5]</sup>

- P273: Avoid release to the environment.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[5]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
- P337 + P313: If eye irritation persists: Get medical advice/attention.[5]
- P501: Dispose of contents/container to an approved waste disposal plant.[5]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary line of defense against potential exposure.[6]

Protection Level	Equipment	Purpose
Primary Engineering Control	Certified Chemical Fume Hood	To minimize inhalation exposure to dust or vapors.[6][7]
Eye and Face Protection	Chemical Splash Goggles and Face Shield	Goggles protect against splashes; a face shield offers broader protection, especially when handling larger quantities or during reactions that could splash.[2][6]
Hand Protection	Chemical-Resistant Gloves (Nitrile or Neoprene)	To prevent skin contact. It is advisable to wear two pairs.[6]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator	Use if exposure limits are exceeded or if irritation or other symptoms are experienced.[3][8]
Body Protection	Protective Clothing	To prevent skin exposure.[2][3]

## First Aid Measures

Immediate medical attention is required for all routes of exposure.[1][3]

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[1][3] Seek immediate medical attention.[1][3]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes.[1][3] Remove contaminated clothing. Seek medical attention if irritation persists.[9]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[1][9] Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water.[5][9] Call a poison center or doctor immediately.[10]

## Handling and Storage

- Handling: Use only under a chemical fume hood.[3][7] Avoid contact with skin, eyes, and clothing.[7][9] Do not breathe dust or vapors.[7][9] Wash hands thoroughly after handling.[3][9] Minimize dust generation and accumulation.[3][7]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][3][7] Store locked up.[5][7] Incompatible materials include acids, bases, and reducing agents.[3][7]

## Spill and Disposal Plan

Spill Response:

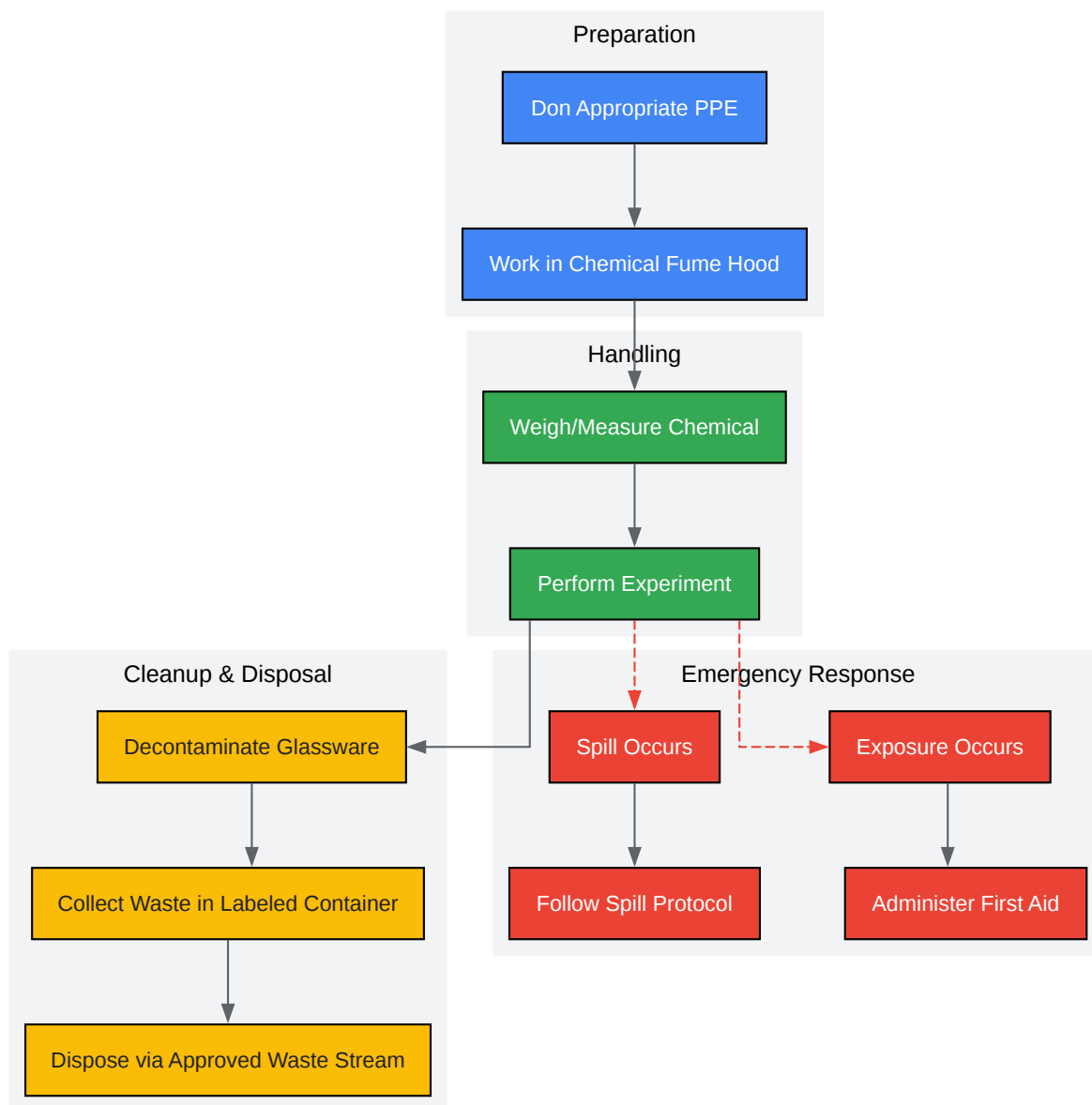
- Evacuate: Evacuate the area and ensure adequate ventilation.[7][9]
- PPE: Wear appropriate PPE, including a respirator, goggles, gloves, and a protective suit.[7]

- Containment: Prevent further leakage or spillage if it is safe to do so.[7][10]
- Cleanup: Sweep up and shovel the material into a suitable container for disposal.[3][7] Avoid dust formation.[3][7]
- Decontamination: Clean the spill area thoroughly with a suitable solvent and then with soap and water.[9]

#### Waste Disposal:

- Dispose of contents and containers to an approved waste disposal plant.[3][5][7]
- Do not dispose of this chemical down the drain or in regular trash.[2]
- Empty containers that held the product should be treated as hazardous waste.[2]
- Do not mix this waste with other chemical waste streams to prevent potentially hazardous reactions.[2]

## Visual Workflow for Safe Handling



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Caption: Workflow for handling **Methyl 3-aminobenzoate**.

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